

# "handling and storage recommendations for 4-Chlorophenyl sulfoxide"

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## Compound of Interest

Compound Name: 4-Chlorophenyl sulfoxide

Cat. No.: B165687

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## Technical Support Center: 4-Chlorophenyl Sulfoxide

This technical support guide provides essential information for researchers, scientists, and drug development professionals on the proper handling, storage, and use of **4-Chlorophenyl Sulfoxide** (also known as Bis(4-chlorophenyl) sulfoxide).

## Frequently Asked Questions (FAQs)

Q1: What is **4-Chlorophenyl Sulfoxide** and what are its primary applications?

**4-Chlorophenyl Sulfoxide** (CAS No. 3085-42-5) is a chlorinated thioester.[1][2] It is primarily used as an intermediate in the synthesis of other chemical compounds, such as Sulfoximine Carbamates.[3]

Q2: What are the main hazards associated with **4-Chlorophenyl Sulfoxide**?

While some sources classify it as a non-hazardous substance, it is also described as an irritant.[4] When heated to decomposition, it may emit toxic vapors. It is prudent to handle it with care, avoiding contact with skin, eyes, and clothing, and preventing inhalation or ingestion.[5]

Q3: What personal protective equipment (PPE) is required when handling this compound?

To ensure safety, the following PPE is recommended:

- Eye Protection: Wear safety glasses with side shields or goggles.[5]
- Hand Protection: Use protective gloves, such as nitrile rubber.[5]
- Body Protection: Wear long-sleeved clothing.[5]
- Respiratory Protection: Under normal laboratory use with adequate ventilation, no respiratory protection is typically needed. For large-scale operations or in case of emergency, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[5]

Q4: What should I do in case of accidental exposure?

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[5]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If symptoms occur, get medical attention.[5]
- Inhalation: Move the individual to fresh air. If symptoms occur, seek medical attention.[5]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.[5]

Q5: How should I handle spills of **4-Chlorophenyl Sulfoxide**?

In case of a spill, sweep up the solid material and place it into a suitable, closed container for disposal.[5] It is important to avoid generating dust during this process.[5] Ensure the area is well-ventilated.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Improper storage leading to degradation of the compound.	Ensure the compound is stored in a tightly closed container at ambient temperature, away from direct sunlight and moisture. <a href="#">[4]</a> <a href="#">[6]</a> Check the expiration date, as the typical shelf life is 2 years. <a href="#">[4]</a> <a href="#">[6]</a>
Difficulty in dissolving the compound	Use of an inappropriate solvent.	Refer to experimental protocols for recommended solvents. For syntheses of sulfoximine carbamates, dichloromethane or toluene have been used. <a href="#">[4]</a> <a href="#">[6]</a>
Contamination of the product	Inadequate purification after reaction.	Use flash chromatography for purification as recommended in synthetic protocols. <a href="#">[4]</a> <a href="#">[6]</a>

## Quantitative Data Summary

The following table summarizes key quantitative data for **4-Chlorophenyl Sulfoxide**.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>8</sub> Cl <sub>2</sub> OS	<a href="#">[1]</a>
Molecular Weight	271.16 g/mol	<a href="#">[1]</a>
Melting Point	143-145 °C	<a href="#">[4]</a>
Purity	NLT 98%	<a href="#">[4]</a>
Loss on Drying	NMT 1%	<a href="#">[4]</a>
Shelf Life	2 years	<a href="#">[4]</a> <a href="#">[6]</a>

## Experimental Protocol: Synthesis of N-Substituted Sulfoximines

The following is a general procedure for the synthesis of N-substituted sulfoximines from a sulfoxide, adapted from literature. This protocol illustrates a potential application of **4-Chlorophenyl Sulfoxide** as a starting material.

General Procedure:

- To a suspension of the sulfoxide (0.6 mmol), carbamate (0.9 mmol), MgO (97 mg, 2.4 mmol), and Rh<sub>2</sub>(OAc)<sub>4</sub> (7.0 mg, 2.5 mol %) in CH<sub>2</sub>Cl<sub>2</sub> (6 mL), add PhI(OAc)<sub>2</sub> (290 mg, 0.90 mmol) at room temperature.[6]
- Stir the resulting mixture for 8 hours at 40 °C.[6]
- After the reaction is complete, filter the mixture through a pad of diatomaceous earth.[6]
- Concentrate the filtrate in vacuo.[6]
- Purify the resulting residue by flash chromatography on silica gel to yield the N-substituted sulfoximine.[6]

## Visualizations

## Handling and Storage Workflow

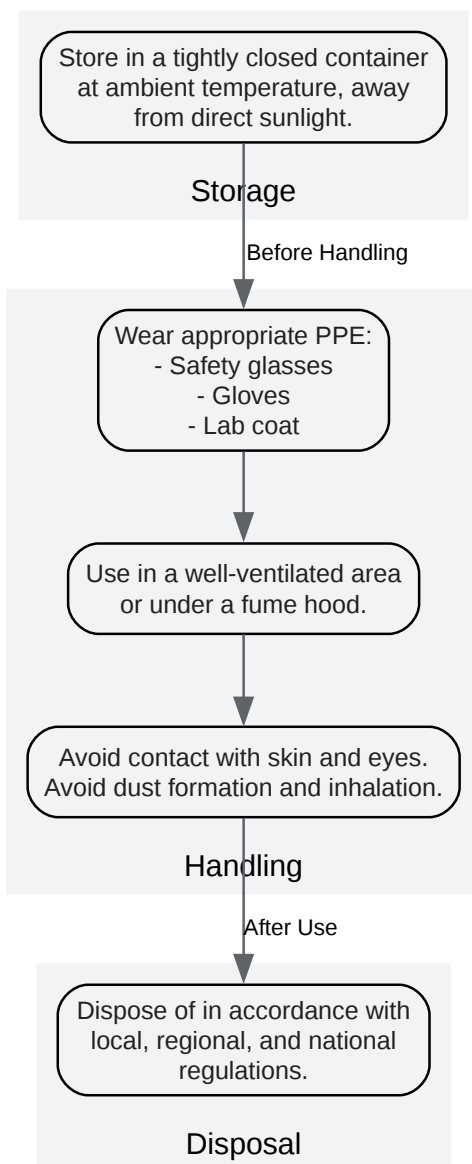


Figure 1. Recommended Handling and Storage Workflow for 4-Chlorophenyl Sulfoxide

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Caption: Recommended Handling and Storage Workflow for **4-Chlorophenyl Sulfoxide**.

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